

Application of Disperse Red 91 in Fluorescence Microscopy: Information Not Available

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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To Researchers, Scientists, and Drug Development Professionals,

Following a comprehensive review of scientific literature and publicly available technical data, it has been determined that there is no established application of **Disperse Red 91** in the field of fluorescence microscopy. While **Disperse Red 91** is classified as a fluorescent dye, its use appears to be confined to the textile, plastics, and cosmetics industries.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The critical information required to develop protocols for fluorescence microscopy is not available in published literature or technical data sheets. This includes:

- **Spectral Properties:** The specific excitation and emission wavelengths of **Disperse Red 91** are not documented. This information is fundamental for configuring a fluorescence microscope to visualize the dye.
- **Quantum Yield and Photostability:** Data on the brightness and stability of the dye's fluorescence under microscopic illumination is absent.
- **Cellular Staining Protocols:** There are no established methods for using **Disperse Red 91** to stain cells or tissues.

General Information on **Disperse Red 91**:

Disperse Red 91 is a red dye belonging to the anthraquinone class.[\[1\]](#)[\[7\]](#)[\[8\]](#) Its chemical and physical properties are geared towards industrial dyeing applications.

Property	Value
C.I. Name	Disperse Red 91, C.I. 60753
CAS Number	12236-10-1, 34231-26-0
Molecular Formula	C ₂₀ H ₂₁ NO ₅
Molecular Weight	355.38 g/mol
Chemical Class	Anthraquinone
Primary Applications	Dyeing of polyester and other synthetic fabrics, plastics, and use in cosmetics. ^{[1][2][5][6]}

Conclusion:

Due to the lack of fundamental data on its fluorescent properties and any documented use in biological imaging, it is not possible to provide application notes or experimental protocols for the use of **Disperse Red 91** in fluorescence microscopy. Researchers seeking a red fluorescent stain for microscopy are advised to consider well-characterized and commonly used dyes with established protocols and known spectral properties.

Alternative Well-Characterized Red Fluorescent Dyes:

For researchers interested in red fluorescence microscopy, numerous alternative dyes with extensive documentation and established protocols are available. Some examples include:

- Texas Red: A bright red-fluorescent dye commonly used for antibody and protein conjugation.
- Alexa Fluor 594: A photostable and bright red fluorophore suitable for a wide range of applications.
- MitoTracker Red CMXRos: A dye that specifically stains mitochondria in live cells.
- Propidium Iodide: A nuclear stain that is commonly used to identify dead cells in a population.

It is recommended to consult resources from established suppliers of fluorescent probes for detailed information and protocols for these and other dyes suitable for fluorescence microscopy.

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